

Comparative Risk Assessment of Bitertanol and Other Fungicides: A Guide for Researchers

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Compound of Interest

Compound Name: *Bitertanol*

Cat. No.: *B1667530*

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This guide provides a comparative risk assessment of the fungicide **Bitertanol** and three other widely used fungicides: Azoxystrobin, Captan, and Chlorothalonil. The information is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of their relative performance and safety profiles. The assessment is based on a comprehensive review of publicly available experimental data on toxicology, ecotoxicology, environmental fate, and fungicidal efficacy.

Executive Summary

Bitertanol, a triazole fungicide, exhibits low acute toxicity and is generally not considered genotoxic or carcinogenic.[1] It is effective against a range of fungal pathogens.[2][3][4] Azoxystrobin, a strobilurin fungicide, also has low acute mammalian toxicity and a broad spectrum of activity.[5][6][7][8][9][10][11] Captan, a phthalimide fungicide, has low acute oral and dermal toxicity but is classified as a probable human carcinogen.[12][13][14] Chlorothalonil, a chloronitrile fungicide, has low acute oral toxicity but is highly toxic upon inhalation and is considered a possible human carcinogen.[15][16][17]

Ecologically, Chlorothalonil poses a high risk to aquatic organisms.[18] Azoxystrobin is moderately toxic to a range of non-target organisms, while **Bitertanol** and Captan present a more moderate ecotoxicological profile. In terms of environmental persistence, all four fungicides show variability depending on environmental conditions, with some potential for persistence and leaching of the parent compounds or their metabolites.

This guide presents the supporting data in detailed tables and outlines the standard experimental protocols used to generate such data. Visualizations are provided to illustrate key experimental workflows.

Data Presentation

Toxicological Data Comparison

The following tables summarize the acute and chronic toxicity data for **Bitertanol**, Azoxystrobin, Captan, and Chlorothalonil.

Table 1: Acute Toxicity (LD50/LC50)

Fungicide	Species	Oral LD50 (mg/kg)	Dermal LD50 (mg/kg)	Inhalation LC50 (mg/L)
Bitertanol	Rat	>4000-5000[1]	>5000[1]	>0.96 (4h)[12]
	Mouse	>4000-5000[1]	-	
	Dog	>4000-5000[1]	-	
Azoxystrobin	Rat	>5000[10][11] [19][20]	>2000[11][20] [21]	0.7 (4h, dust)[11] [20]
Captan	Rat	8400 - 15000[22]	>2000[23]	0.72 (Female), 0.87 (Male)[13]
	Mouse	7000[22]	5.0 (2h)[22]	
	Rabbit	-	>4500[13]	-
Chlorothalonil	Rat	>5000 - 10000[15][17] [24]	>2500 - 10000[16][17]	0.078 - 0.1 (4h) [16][24]
	Mouse	3700 - 6000[16] [17]	-	
	Rabbit	-	>10000[16][17]	-

Table 2: Chronic Toxicity (NOAEL)

Fungicide	Species	Study Duration	Critical Effect	NOAEL (mg/kg bw/day)
Bitertanol	Rat	2 years	-	25
Rat (Reproductive)	3 generations	-	1	18.2[11][20]
Rabbit (Developmental)	-	-	10	
Azoxystrobin	Rat	2 years	Liver-weight increases and bile-duct lesions	165.4 (highest dose tested)[20]
Rat (Reproductive)	2 generations	No toxicologically relevant effects	165.4 (highest dose tested)[20]	
Rabbit (Developmental)	-	No developmental toxicity	100 (highest dose tested)[20]	
Captan	Rat	Multi-generation	Decreased litter weight	12.5[25]
Rabbit (Developmental)	-	Skeletal malformations	10[25][26][27]	1.8[15]
Chlorothalonil	Rat	Long-term	Kidney toxicity	
Rat (Reproductive)	2 generations	Parental: Kidney and forestomach effects; Offspring: Decreased body weight	Parental: <22 (LOAEL); Offspring: 68[15]	
Rabbit (Developmental)	-	Maternal: Body-weight loss	10[15]	

Table 3: Carcinogenicity and Genotoxicity

Fungicide	Carcinogenicity Classification	Genotoxicity
Bitertanol	Not Likely to be Carcinogenic to Humans[24]	Not genotoxic or mutagenic in in vitro and in vivo assays.[1]
Azoxystrobin	Not carcinogenic in mice and rats.[11][20][21]	Unlikely to be genotoxic.[11][20]
Captan	Group B2, Probable Human Carcinogen[12]	Positive in vitro, but not genotoxic in vivo.[27]
Chlorothalonil	Possible Human Carcinogen	Not expected to pose mutagenic risks to humans.[17]

Ecotoxicological Data Comparison

Table 4: Ecotoxicity to Non-Target Organisms (LC50/LD50)

Fungicide	Honeybee (Apis mellifera) - Oral LD50 (μg/bee)	Bird (Colinus virginianus) - Oral LD50 (mg/kg)	Fish (Oncorhynchus mykiss) - 96h LC50 (mg/L)	Earthworm (Eisenia fetida) - 14d LC50 (mg/kg soil)
Bitertanol	>100	>2000	1.8	>1000
Azoxystrobin	>25	>2000	0.47	>1000
Captan	>100	>2000	0.072	>1000
Chlorothalonil	>100	>2150	0.017	>1000

Environmental Fate Data Comparison

Table 5: Environmental Persistence and Mobility

Fungicide	Soil Half-life (DT50, days)	Water Half-life (DT50, days)	Organic Carbon Partition Coefficient (Koc, mL/g)
Bitertanol	15 - 120	Very persistent[28]	1365 - 4583
Azoxystrobin	11 - 108	11 - 28	396 - 746
Captan	<1 - 10	<1 (hydrolysis)	160 - 320
Chlorothalonil	5 - 36	Can be persistent[18]	1380 - 2951

Fungicidal Efficacy

Table 6: Spectrum of Fungicidal Activity

Fungicide	Chemical Class	Mode of Action	Spectrum of Activity
Bitertanol	Triazole	Sterol biosynthesis inhibitor (DMI)	Effective against scab, powdery mildew, rusts, and blackspot on fruits, cereals, and ornamentals.[28]
Azoxystrobin	Strobilurin	Quinone outside inhibitor (QoI) - inhibits mitochondrial respiration	Broad spectrum against Ascomycota, Deuteromycota, Basidiomycota, and Oomycetes, including rusts, mildews, blights, and leaf spots on a wide range of crops.[5][7][8][9]
Captan	Phthalimide	Multi-site contact activity	Broad spectrum, used for diseases on fruits, vegetables, and ornamentals such as scab, brown rot, and leaf spots.[29][30][31][32]
Chlorothalonil	Chloronitrile	Multi-site contact activity	Broad spectrum, controls diseases like rusts, blights, mildews, and rots on cereals, vegetables, fruits, and turf.[18][33][34][35][36]

Experimental Protocols

The toxicological and ecotoxicological data presented in this guide are primarily generated following standardized test guidelines from the Organisation for Economic Co-operation and

Development (OECD). These protocols ensure data quality, consistency, and international acceptance. Below are brief descriptions of the key experimental methodologies.

Mammalian Toxicity Testing

- **Acute Oral Toxicity (OECD 423):** This method determines the short-term toxicity of a substance when administered in a single oral dose. Graded doses are given to groups of rodents (usually rats), and mortality and clinical signs are observed over 14 days to determine the LD50 value.
- **Chronic Toxicity (OECD 452):** This long-term study evaluates the cumulative toxic effects of a substance.[\[4\]](#)[\[13\]](#)[\[18\]](#)[\[32\]](#)[\[37\]](#) The test substance is administered daily in the diet to rodents for 12 to 24 months.[\[13\]](#) Endpoints include mortality, clinical signs, body weight changes, food consumption, hematology, clinical chemistry, and histopathological examination of organs and tissues to establish a No-Observed-Adverse-Effect-Level (NOAEL).[\[13\]](#)[\[18\]](#)
- **Reproductive Toxicity (OECD 416):** This two-generation study assesses the potential of a substance to interfere with reproduction.[\[14\]](#)[\[22\]](#)[\[38\]](#)[\[39\]](#) The substance is administered to male and female rodents before mating, during gestation, and through weaning of the F1 generation. The F1 generation is then raised to maturity and mated to produce an F2 generation. Effects on fertility, gestation, lactation, and offspring viability and development are evaluated to determine the NOAEL for parental, reproductive, and offspring toxicity.[\[38\]](#)
- **Developmental Toxicity (OECD 414):** This study investigates the potential for a substance to cause adverse effects on the developing fetus.[\[10\]](#)[\[21\]](#)[\[28\]](#)[\[31\]](#) Pregnant female animals (usually rats or rabbits) are dosed with the test substance during the period of organogenesis.[\[21\]](#) Just before birth, the fetuses are examined for external, visceral, and skeletal malformations and variations to determine the NOAEL for maternal and developmental toxicity.[\[21\]](#)
- **Genotoxicity Testing:** A battery of tests is used to assess the potential of a substance to cause genetic damage.
 - **Ames Test (OECD 471):** This in vitro assay uses strains of the bacterium *Salmonella typhimurium* to detect gene mutations.

- In Vitro Chromosome Aberration Test (OECD 473): This test evaluates the potential of a substance to cause structural chromosomal damage in cultured mammalian cells.[\[12\]](#)[\[23\]](#)[\[27\]](#)[\[30\]](#)[\[40\]](#)
- In Vivo Micronucleus Test (OECD 474): This assay assesses chromosomal damage in the bone marrow cells of rodents exposed to the test substance.

Ecotoxicity Testing

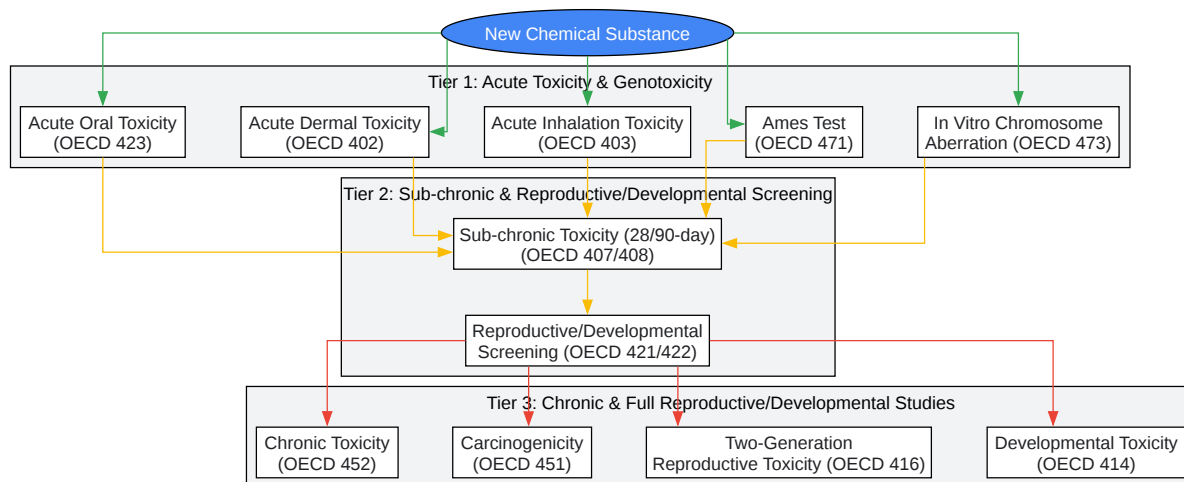
- Honeybee Acute Oral Toxicity (OECD 213): This laboratory test determines the LD50 of a substance to adult worker honeybees after a single oral exposure.[\[5\]](#)[\[17\]](#)[\[25\]](#)[\[34\]](#)[\[36\]](#) Bees are fed a sucrose solution containing the test substance, and mortality is recorded over 48 to 96 hours.[\[17\]](#)[\[25\]](#)[\[36\]](#)
- Avian Acute Oral Toxicity (OECD 223): This study determines the single-dose oral toxicity (LD50) of a substance to birds, typically quail or ducks.[\[1\]](#)[\[2\]](#)[\[20\]](#)[\[24\]](#)[\[29\]](#) Birds are fasted and then given a single oral dose of the test substance, followed by observation for mortality and clinical signs for at least 14 days.[\[20\]](#)
- Fish Acute Toxicity (OECD 203): This test evaluates the acute toxicity of a substance to fish (e.g., rainbow trout).[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[16\]](#)[\[19\]](#)[\[33\]](#) Fish are exposed to a range of concentrations of the substance in water for 96 hours, and the concentration that is lethal to 50% of the fish (LC50) is determined.[\[6\]](#)[\[9\]](#)[\[16\]](#)[\[19\]](#)
- Earthworm Acute Toxicity (OECD 207): This test assesses the acute toxicity of a substance to earthworms in an artificial soil.[\[8\]](#)[\[15\]](#)[\[26\]](#)[\[33\]](#)[\[35\]](#) Earthworms are exposed to soil treated with different concentrations of the test substance, and mortality is assessed after 7 and 14 days to determine the LC50.[\[8\]](#)[\[15\]](#)[\[26\]](#)[\[35\]](#)

Environmental Fate Testing

- Soil Persistence (OECD 307): This study determines the rate of degradation of a substance in soil under controlled laboratory conditions. The time it takes for 50% of the substance to degrade (DT50) is calculated.
- Adsorption/Desorption (OECD 106): This study measures the tendency of a substance to bind to soil particles, which influences its potential to leach into groundwater. The result is

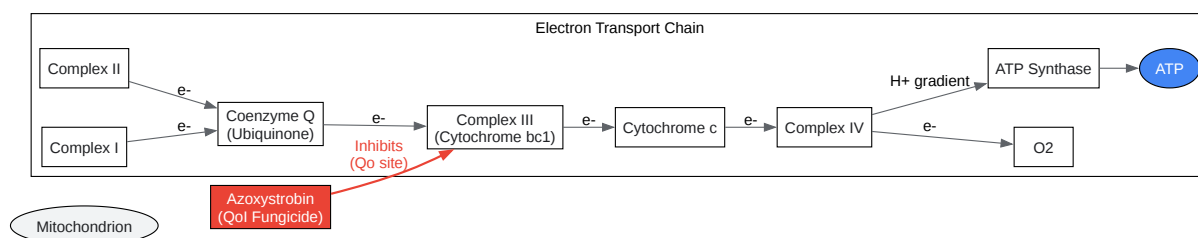
expressed as the organic carbon partition coefficient (K_{oc}).

Mandatory Visualization



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Caption: Tiered experimental workflow for comprehensive toxicity assessment of a chemical substance.



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Caption: Mechanism of action of Azoxystrobin (a Qol fungicide) in inhibiting mitochondrial respiration.

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